

# In-depth Technical Guide: RM175 (CAS 336876-16-5)

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## Compound of Interest

Compound Name: RM175

Cat. No.: B610503

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Disclaimer: The information available in the public domain regarding **RM175** (CAS 336876-16-5) is exceptionally limited. This guide synthesizes the currently accessible data. A comprehensive technical profile, including detailed experimental protocols and validated signaling pathways, cannot be constructed without access to proprietary research or unpublished studies.

## Chemical and Physical Properties

Based on available chemical database entries, **RM175** is a ruthenium-containing organometallic compound. The fundamental physicochemical properties are summarized below.

Property	Value	Source
CAS Number	336876-16-5	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>11</sub> ClF <sub>6</sub> N <sub>2</sub> PRu	<a href="#">[1]</a>
Molecular Weight	488.74 g/mol	<a href="#">[1]</a>
Synonyms	RM-175, RM 175	<a href="#">[2]</a>

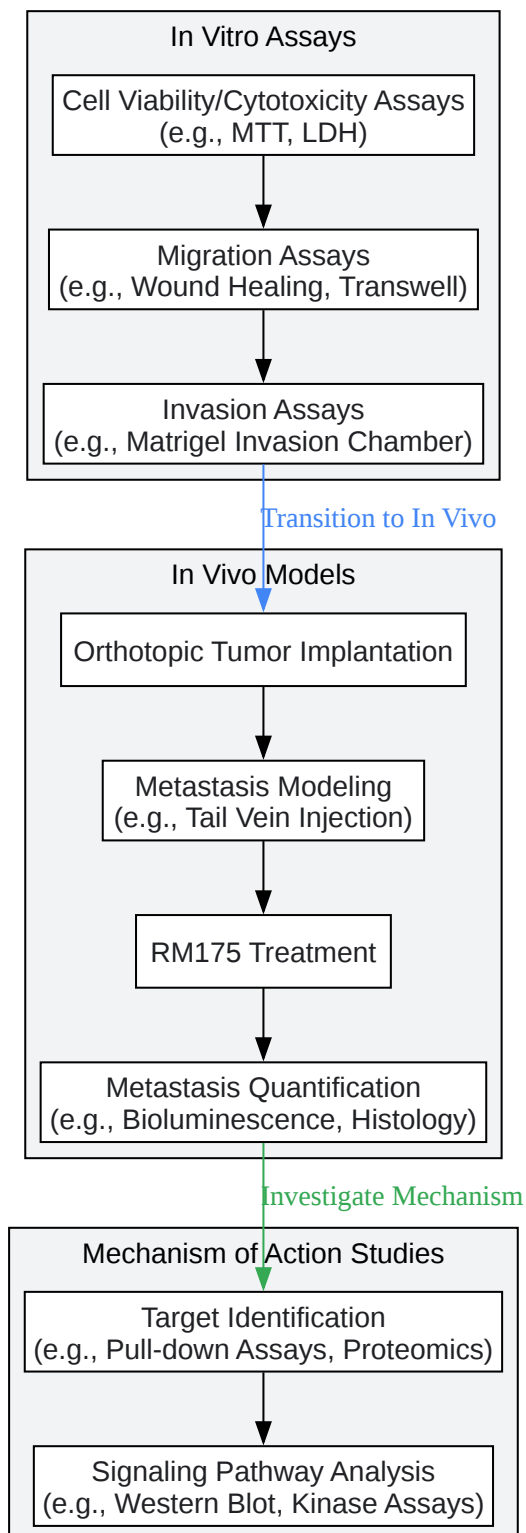
## Biological Activity

The primary biological activity attributed to **RM175** is its potential to reduce metastasis.<sup>[1][3]</sup> However, the specific cancer models, the mechanism of action, and the quantitative efficacy (e.g., IC<sub>50</sub>, EC<sub>50</sub>) are not detailed in the available public literature. Without access to peer-reviewed publications or detailed technical data sheets, a thorough understanding of its pharmacological profile remains elusive.

## Postulated Experimental Workflow

Given that **RM175** is investigated for its anti-metastatic properties, a general experimental workflow for its initial characterization can be proposed. This workflow is a hypothetical representation and is not based on specific published protocols for **RM175**.

## Hypothetical Workflow for RM175 Characterization

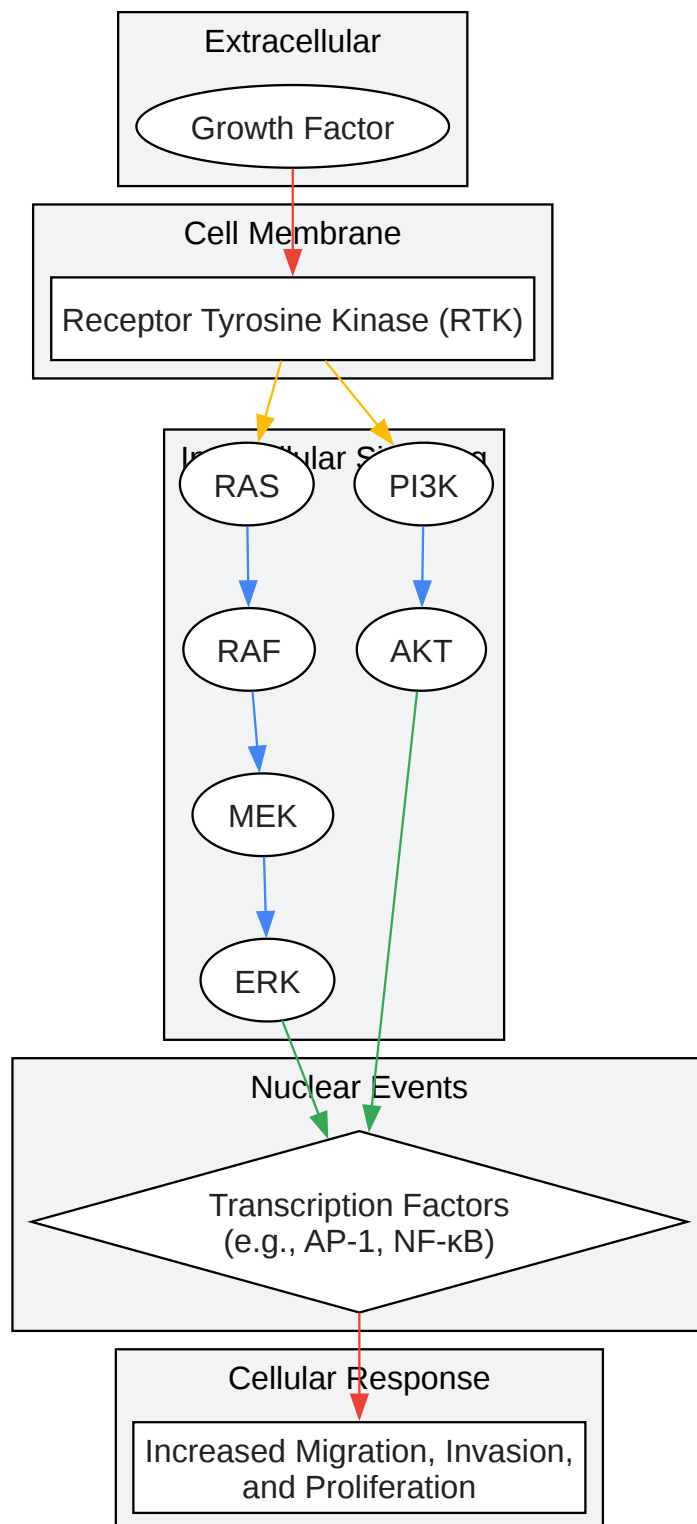
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Caption: A hypothetical workflow for evaluating the anti-metastatic potential of **RM175**.

## Potential Signaling Pathways in Metastasis

While the specific molecular targets of **RM175** are unknown, several key signaling pathways are commonly implicated in cancer metastasis. It is plausible that **RM175** exerts its effects by modulating one or more of these pathways. Below is a generalized diagram of a signaling cascade often involved in cell migration and invasion.

## Generalized Metastasis-Related Signaling Pathway

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Caption: A simplified diagram of common signaling pathways involved in cancer metastasis.

## Conclusion and Future Directions

**RM175** is an intriguing compound with a reported, albeit poorly documented, anti-metastatic potential. To advance the understanding of this molecule and its therapeutic utility, the following steps are critical:

- **Publication of Primary Research:** The dissemination of primary data through peer-reviewed publications is essential to validate the initial findings and provide the scientific community with a comprehensive understanding of **RM175**'s biological effects.
- **Elucidation of the Mechanism of Action:** In-depth studies are required to identify the molecular target(s) of **RM175** and the specific signaling pathways it modulates.
- **Pharmacokinetic and Toxicological Profiling:** A thorough evaluation of the ADME (absorption, distribution, metabolism, and excretion) and toxicity profile of **RM175** is necessary to assess its drug-like properties and potential for clinical development.

Without further data, a more detailed technical guide on **RM175** cannot be provided.

Researchers with access to non-public information on this compound are encouraged to contribute to the scientific literature.

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## References

- 1. RM-175 | 336876-16-5 [chemicalbook.com]
- 2. RM175 | TargetMol [targetmol.com]
- 3. Buy Questionmycin A (EVT-281213) | 1916-59-2 [evitachem.com]
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